

# 2-(Methylthio)ethylamine safety data sheet (SDS) information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Methylthio)ethylamine

Cat. No.: B103984

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## An In-depth Technical Safety Guide for 2-(Methylthio)ethylamine

This guide provides comprehensive safety information for **2-(Methylthio)ethylamine** (CAS No. 18542-42-2), intended for researchers, scientists, and professionals in drug development. It covers physical and chemical properties, hazard classifications, handling procedures, and emergency protocols, presenting data in a structured and accessible format.

## Chemical Identification and Properties

**2-(Methylthio)ethylamine**, also known as S-Methylcysteamine, is an organosulfur compound with the formula  $\text{CH}_3\text{SCH}_2\text{CH}_2\text{NH}_2$ .<sup>[1]</sup> It is a colorless to yellow liquid with a characteristic stench.<sup>[1][2]</sup>

## Physical and Chemical Properties

The physical and chemical properties of **2-(Methylthio)ethylamine** are summarized in the table below. This data is critical for designing safe experimental and storage conditions.

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>9</sub> NS	[2][3]
Molecular Weight	91.18 g/mol	[2][4]
Appearance	Clear, colorless to yellow liquid	[2][5]
Odor	Stench	[2]
Boiling Point	146-149 °C at 760 mmHg	[2][6]
Density	0.98 g/mL at 20 °C	[4][6]
Flash Point	36 °C (96.8 °F) - closed cup	[7][8]
Refractive Index	n <sub>20/D</sub> 1.495	[4][6]
Solubility	Soluble in water	[6][9]

## Chemical Structure and Identifiers

Identifier	Value	Source(s)
CAS Number	18542-42-2	[2][3]
EC Number	242-412-5	[4][10]
InChI Key	CYWGSFFHHMQKET-UHFFFAOYSA-N	[3][4]
SMILES	CSCCN	[4]
Synonyms	2-Aminoethyl methyl sulfide, S-Methylcysteamine, 2-(Methylsulfanyl)ethanamine	[3][8][11]

## Hazard Identification and GHS Classification

**2-(Methylthio)ethylamine** is classified as a hazardous chemical under the Globally Harmonized System (GHS).[2] The primary hazards are its flammability and corrosivity.

## GHS Hazard Summary

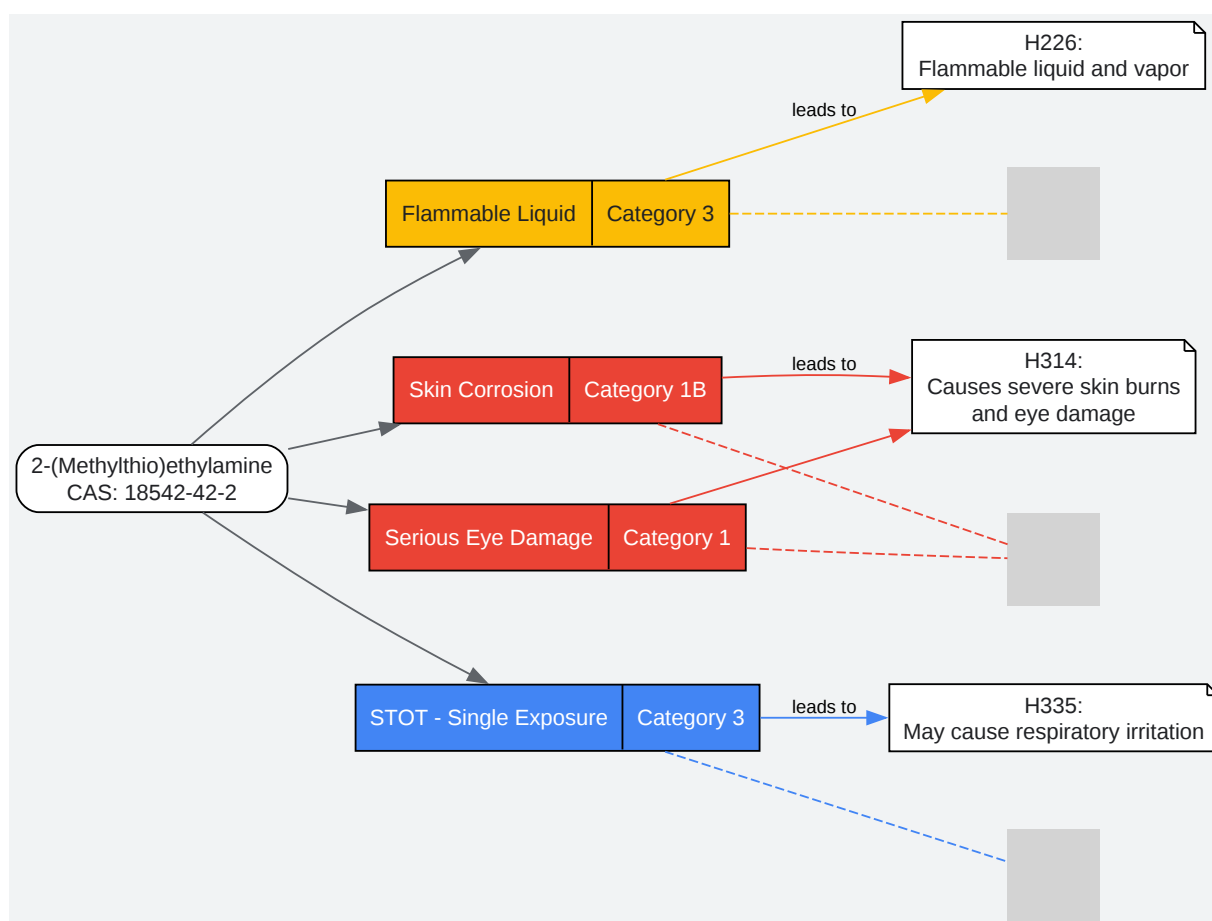
The following table outlines the GHS classification for this substance.

Hazard Class	Category	Hazard Statement	Signal Word
Flammable Liquids	3	H226: Flammable liquid and vapor.	Danger
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.	Danger
Serious Eye Damage/Irritation	1	H314: Causes severe skin burns and eye damage.	Danger
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation.	Danger

Sources:[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[10\]](#)[\[12\]](#)

## GHS Hazard Visualization

The following diagram illustrates the relationship between the chemical and its GHS hazard classifications.



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Caption: GHS hazard classification for **2-(Methylthio)ethylamine**.

## Experimental Safety Protocols

The hazard classifications are determined by standardized experimental protocols. Below are brief overviews of the methodologies for the key hazards associated with this chemical.

### Flash Point Determination (Flammability)

The flash point of 36 °C indicates that **2-(Methylthio)ethylamine** is a flammable liquid.<sup>[7]</sup> This value is typically determined using a closed-cup method, such as the Pensky-Martens or Tag Closed-Cup test.

- Objective: To determine the lowest temperature at which the vapors of the liquid will ignite when an ignition source is introduced.

- General Protocol:
  - A sample of the chemical is placed in a sealed cup (the "closed-cup") and slowly heated.
  - The lid of the cup has a port that is periodically opened to introduce a small flame or spark.
  - The temperature at which a "flash" is observed inside the cup is recorded as the flash point.
  - The closed-cup method prevents vapor loss and generally yields lower, more conservative flash points than open-cup methods.

## Skin Corrosion/Irritation Assessment

The classification as "Skin Corrosion - Category 1B" indicates that the chemical causes irreversible skin damage.<sup>[2]</sup> This is determined through in vitro or in vivo testing according to OECD guidelines.

- Objective: To assess the potential of a substance to cause skin corrosion or irritation.
- General Protocol (in vitro - Reconstructed Human Epidermis Test):
  - A three-dimensional human epidermis model is used, which mimics the biochemical and physiological properties of the upper layers of human skin.
  - The test chemical is applied topically to the surface of the skin tissue model.
  - After a defined exposure period, the chemical is removed, and the tissue is rinsed.
  - Cell viability is measured, typically using a colorimetric assay (e.g., MTT assay).
  - The degree of cell death is correlated with the potential for skin corrosion. A significant reduction in viability leads to a classification of corrosive. Category 1B implies corrosive damage occurs after an exposure of up to 1 hour.

## Handling and Storage

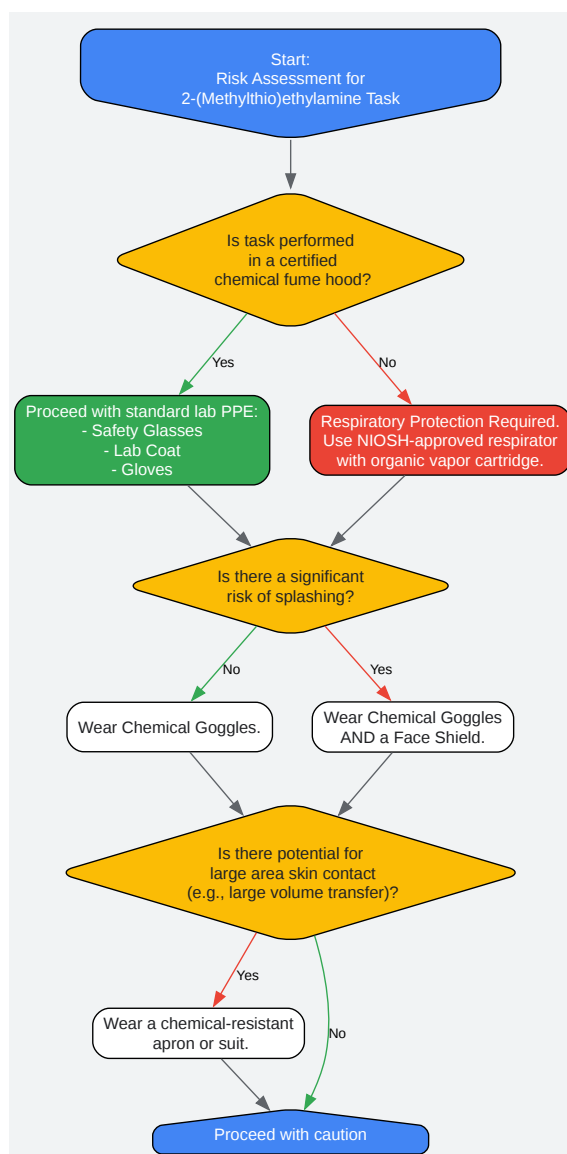
Safe handling and storage are paramount to preventing exposure and accidents.

## Engineering Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Use this chemical only in a chemical fume hood.<sup>[7]</sup> Ensure that eyewash stations and safety showers are in close proximity to the workstation.<sup>[2][7]</sup> Use explosion-proof electrical, ventilating, and lighting equipment.<sup>[2][12]</sup>
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses with side-shields and a face shield.<sup>[2][13]</sup>
  - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.<sup>[7][13]</sup>
  - Respiratory Protection: If working outside a fume hood or if exposure limits are exceeded, use a NIOSH/MSHA-approved respirator with an appropriate cartridge (e.g., type ABEK for organic vapors).<sup>[7]</sup>

## PPE Selection Workflow

The following diagram provides a logical workflow for selecting the appropriate PPE.



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Caption: Decision workflow for selecting Personal Protective Equipment (PPE).

## Safe Handling and Storage Conditions

- Handling: Do not breathe vapor or mist.[7] Avoid contact with eyes, skin, and clothing.[7] Keep away from open flames, hot surfaces, and sources of ignition.[2][13] Use only non-sparking tools and take precautionary measures against static discharge.[2] The substance is air-sensitive.[2][7]
- Storage: Store in a cool, dry, well-ventilated place.[7][13] Keep the container tightly closed and store under an inert atmosphere.[2][7] Store in a flammables-area.[7] Incompatible

materials include acids, bases, and oxidizing agents.[2]

## Emergency Procedures

Immediate and appropriate action is crucial in an emergency.

### First-Aid Measures

- Inhalation: Remove the victim to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[7][13]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2][7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][13]

### Fire-Fighting Measures

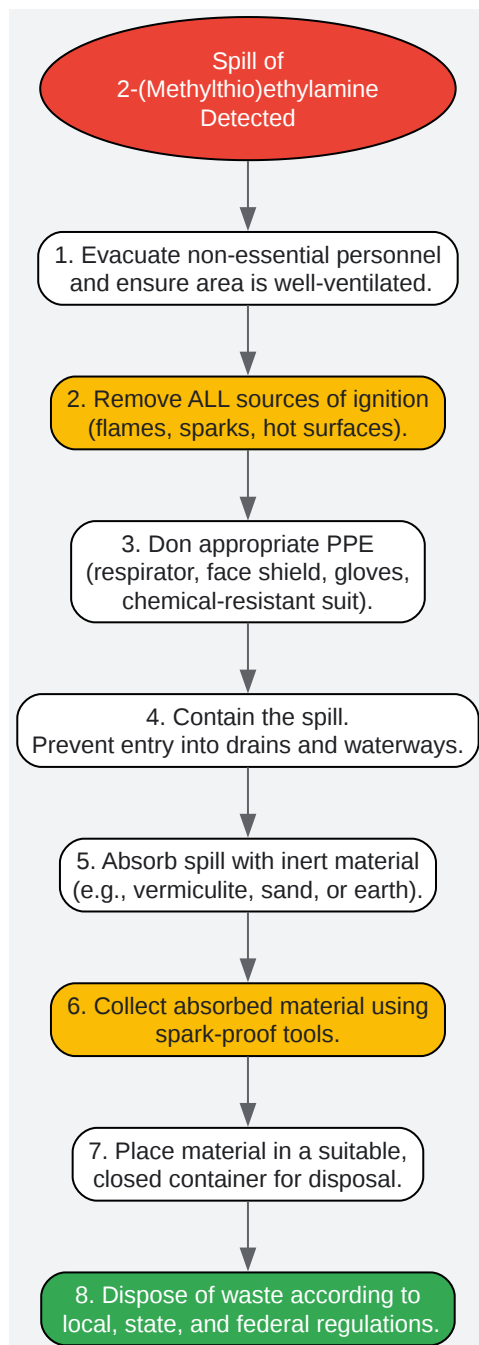
- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[2][7]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[2] Containers may explode when heated.[2] Hazardous decomposition products include nitrogen oxides, carbon oxides, and sulfur oxides.[2]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved, and full protective gear.[2][7]

### Accidental Release Measures (Spill Response)

Ensure adequate ventilation and remove all sources of ignition.[2] Use personal protective equipment as required.[2]



The logical workflow for responding to a spill is outlined below.



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Caption: Step-by-step workflow for accidental spill response.

## Transportation Information

Proper shipping and transportation are regulated to prevent incidents.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT/TDG/IATA/MDG	UN2734	AMINES, LIQUID, CORROSIVE, FLAMMABLE, N.O.S. ([2-(Methylthio)ethyl]amine)	8 (Corrosive)	II
Subsidiary Hazard Class	3 (Flammable)			

Source:[2]

## Toxicological and Ecological Information

- Toxicological Data: No quantitative LD50 or LC50 data is readily available in the searched documents.[7] The primary toxicological concerns are severe burns and respiratory tract irritation upon exposure.[2][7] No components are listed as probable or confirmed carcinogens by IARC.[13]
- Ecological Information: No specific ecological data is available.[7] It is advised to prevent the substance from entering drains or the environment.[12][13]

## Regulatory Information

- TSCA: This chemical is not listed on the TSCA inventory and is intended for research and development use only.[7]
- SARA 313: This chemical is not reportable under Section 313.[7]
- OSHA: Not considered highly hazardous by OSHA.[7]
- State Lists: Not present on state lists from CA, PA, MN, MA, FL, or NJ.[7]

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- To cite this document: BenchChem. [2-(Methylthio)ethylamine safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103984#2-methylthio-ethylamine-safety-data-sheet-sds-information]

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### Contact

Address: 3281 E Guasti Rd

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